

Molar mass and molecular formula of Catechol violet (C₁₉H₁₄O₇S).

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Compound of Interest

Compound Name: Catechol violet

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Catechol Violet (C₁₉H₁₄O₇S): A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Catechol Violet** (Pyrocatechol Violet), a sulfonphthalein dye widely utilized in scientific research and drug development. This document details its core physicochemical properties, provides comprehensive experimental protocols for its application as a metallochromic and pH indicator, and outlines its utility in spectrophotometric analysis and complexometric titrations.

Core Compound Properties

Catechol Violet, with the molecular formula C₁₉H₁₄O₇S, is a triphenylmethane dye recognized for its versatile applications in analytical chemistry.^[1] It is characterized by its ability to form distinctly colored complexes with various metal ions and to exhibit pH-dependent color changes, making it a valuable tool for quantitative analysis.

Physicochemical Data

The fundamental properties of **Catechol Violet** are summarized in the table below, providing a quantitative basis for its application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₄ O ₇ S	[2][3][4]
Molar Mass	386.38 g/mol	[2][3][4][5]
CAS Number	115-41-3	
Appearance	Dark red-brown metallic or crystalline powder	
Melting Point	185 °C (decomposes)	[4][6]
Solubility	Soluble in water, ethanol, ethylene glycol	[6]
pKa	7.21 (predicted)	[4]

pH-Dependent Colorimetric Profile

Catechol Violet functions as a pH indicator, displaying a spectrum of colors across a wide pH range. This property is crucial for buffering solutions to the correct pH during experimental procedures to ensure accurate and reproducible results.

pH Range	Color
1.0 - 5.0	Yellow
6.0 - 7.0	Yellow to Purple
7.0 - 9.0	Purple
> 9.0	Reddish-Purple

Data compiled from multiple sources.

Experimental Protocols and Applications

Catechol Violet is a versatile reagent in analytical chemistry, primarily employed in spectrophotometric analysis and as an indicator for complexometric titrations.

Spectrophotometric Determination of Aluminum in Water

This protocol details a method for quantifying acid-soluble aluminum in aqueous samples. The procedure is based on the formation of a blue-colored complex between aluminum and **Catechol Violet**, which is measured spectrophotometrically at 585 nm.^[3] To mitigate interference from iron, a common interfering ion, 1,10-phenanthroline is used as a chelating agent.^[3]

Reagents and Preparation:

- **Catechol Violet** Solution (0.1% w/v): Dissolve 0.1 g of **Catechol Violet** in 100 mL of deionized water. This solution is stable for several weeks.
- 1,10-Phenanthroline/Hydroxyammonium Chloride Reagent: Prepare as specified by standard methods for water analysis to mask iron interference.
- Buffer Solution (Hexamine): Prepare a suitable buffer to maintain the required pH for the complex formation.
- Standard Aluminum Solution (1000 mg/L): Use a certified standard for calibration. Prepare working standards by serial dilution.

Experimental Procedure:

- Sample Preparation: Acidify water samples upon collection to preserve the aluminum.
- Calibration Curve: Prepare a series of aluminum standards (e.g., 0.05, 0.1, 0.2, 0.3 mg/L) from the stock solution.
- Color Development:
 - To a 50 mL volumetric flask, add 30 mL of the sample or standard.
 - Add the 1,10-phenanthroline/hydroxyammonium chloride reagent to complex any iron present.

- Add the **Catechol Violet** solution.
- Add the hexamine buffer solution to adjust the pH to the optimal range for Al-PV complex formation.
- Dilute to the 50 mL mark with deionized water and mix thoroughly.
- Spectrophotometric Measurement: After allowing for color development (typically 10-15 minutes), measure the absorbance of the solution at 585 nm against a reagent blank.[3]
- Quantification: Plot the absorbance of the standards versus their concentration to create a calibration curve. Determine the aluminum concentration in the samples from this curve.



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Figure 1. Experimental workflow for the spectrophotometric determination of aluminum using **Catechol Violet**.

Indicator for Complexometric EDTA Titration

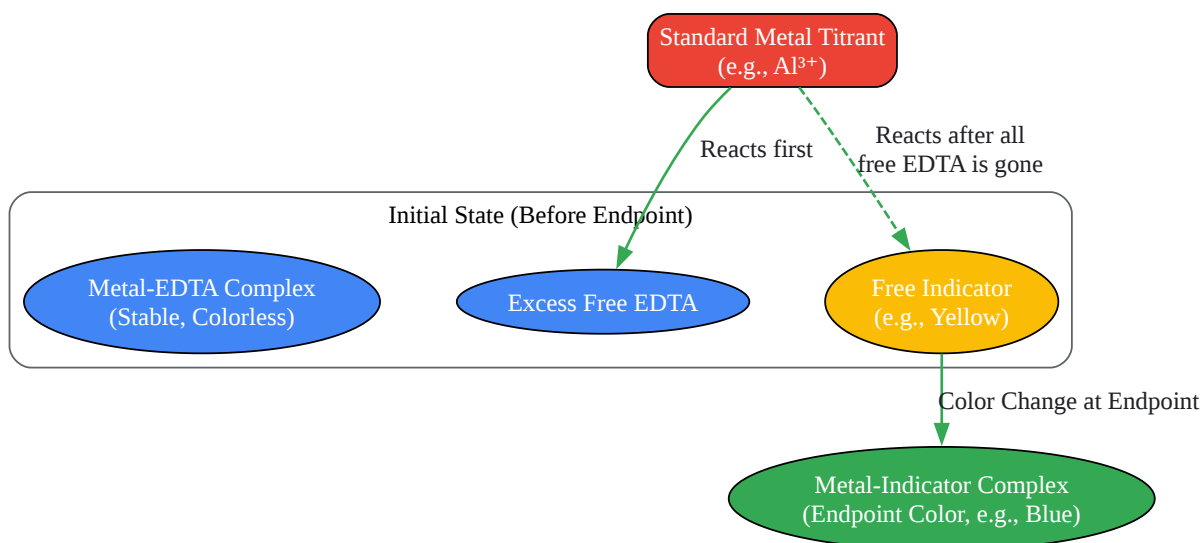
Catechol Violet serves as an excellent indicator for the complexometric titration of various metal ions with Ethylenediaminetetraacetic acid (EDTA). It is particularly useful in back-titration procedures.

General Protocol for Back-Titration:

- **Chelation:** Add a known excess of a standard EDTA solution to the solution containing the metal ion of interest.
- **pH Adjustment:** Buffer the solution to a pH where the metal-EDTA complex is stable and the indicator provides a distinct color change. For many titrations involving **Catechol Violet**, a pH between 6 and 7 is optimal, offering a clear yellow-to-blue endpoint.[\[5\]](#)[\[7\]](#)
- **Titration:** Titrate the excess (unreacted) EDTA with a standard solution of a second metal ion, such as Al^{3+} , until the endpoint is reached.[\[5\]](#)[\[7\]](#)
- **Endpoint Detection:** The endpoint is signaled by a sharp color change. As the titrant (e.g., Al^{3+}) complexes the last of the free EDTA, it then reacts with the indicator, causing the solution to change from the color of the free indicator (yellow at pH 6-7) to the color of the metal-indicator complex (blue).[\[5\]](#)[\[7\]](#)

Preparation of Indicator Solution:

- **Catechol Violet Indicator (0.1% w/v):** Dissolve 0.1 g of **Catechol Violet** powder in 100 mL of deionized water.



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